

17-Hydroxyisolathyrol: A Technical Guide to its Discovery, Natural Source, and Biological Potential

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Compound of Interest		
Compound Name:	17-Hydroxyisolathyrol	
Cat. No.:	B15594513	Get Quote

For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the diterpenoid **17-hydroxyisolathyrol**, focusing on its discovery, primary natural source, and associated chemical and biological data. The information is compiled to serve as a foundational resource for research and development in natural product chemistry and pharmacology.

Core Compound Data

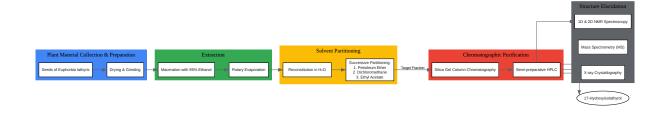
Parameter	Data	Reference
Compound Name	17-Hydroxyisolathyrol	[1][2]
CAS Number	93551-00-9	[1][2]
Molecular Formula	C20H30O5	[1]
Molecular Weight	350.45 g/mol	[1]
Class	Diterpenoid (Lathyrol Type)	[1]
Appearance	Light yellow to yellow solid	[1]
Natural Source	Seeds of Euphorbia lathyris L.	[1][3]
Alternate Mentioned Source	Leptochloa chinensis (Linn.) Nees	[1]



Discovery and Natural Source

17-Hydroxyisolathyrol is a macrocyclic diterpenoid belonging to the lathyrane family.[1] It is primarily isolated from the seeds of the plant Euphorbia lathyris, commonly known as the caper spurge or mole plant.[1][3] While one source also lists Leptochloa chinensis as an initial source, the majority of phytochemical literature points to Euphorbia lathyris as the definitive origin of this class of compounds. The discovery of lathyrane-type diterpenes from E. lathyris dates back to the 1980s, with ongoing research identifying numerous analogs since.

The general workflow for the discovery and isolation of lathyrane diterpenoids from their natural source is depicted in the following diagram.



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Caption: General workflow for the isolation of **17-Hydroxyisolathyrol**.

Experimental Protocols

While the specific, detailed experimental data for the original isolation of **17- Hydroxyisolathyrol** is not readily available in publicly accessible literature, the following protocols are representative of the methods used for isolating lathyrane diterpenoids from



Euphorbia lathyris seeds and can be adapted for the targeted isolation of **17- Hydroxyisolathyrol**.

Extraction and Preliminary Fractionation

- Plant Material Preparation: Air-dry the seeds of Euphorbia lathyris and grind them into a coarse powder.
- Solvent Extraction: Macerate the powdered seeds with 95% aqueous ethanol at room temperature. The extraction is typically repeated multiple times to ensure exhaustive recovery of metabolites.
- Concentration: Combine the ethanolic extracts and concentrate them under reduced pressure using a rotary evaporator to yield a crude extract.
- Solvent Partitioning:
 - Reconstitute the crude extract in water.
 - Perform successive liquid-liquid partitioning with solvents of increasing polarity, typically starting with petroleum ether, followed by dichloromethane, and then ethyl acetate. The fractions containing diterpenoids are collected for further purification.

Chromatographic Purification

- Silica Gel Column Chromatography: Subject the target fraction (often the petroleum ether or dichloromethane fraction) to column chromatography over a silica gel stationary phase. Elute the column with a gradient of solvents, such as a mixture of n-hexane and ethyl acetate, to separate the components based on polarity.
- High-Performance Liquid Chromatography (HPLC): Further purify the fractions containing
 the compound of interest using semi-preparative HPLC, often on a C18 reversed-phase
 column with a mobile phase such as methanol/water or acetonitrile/water.

Structure Elucidation

 Nuclear Magnetic Resonance (NMR) Spectroscopy: The definitive structure of the isolated compound is determined using a combination of 1D (¹H and ¹³C) and 2D (COSY, HSQC,



HMBC) NMR experiments. These techniques provide information on the proton and carbon framework and the connectivity between atoms.

- Mass Spectrometry (MS): High-resolution mass spectrometry (HR-ESI-MS) is used to determine the exact molecular formula of the compound.
- X-ray Crystallography: If a suitable crystal of the purified compound can be obtained, singlecrystal X-ray diffraction provides unambiguous determination of the three-dimensional structure and stereochemistry.

Biological Activity and Potential Applications

Lathyrane diterpenoids isolated from Euphorbia lathyris have demonstrated a range of biological activities. While specific studies on **17-Hydroxyisolathyrol** are limited, research on closely related "isolathyrol" type compounds suggests potential therapeutic applications, particularly in the modulation of multidrug resistance (MDR) in cancer cells.

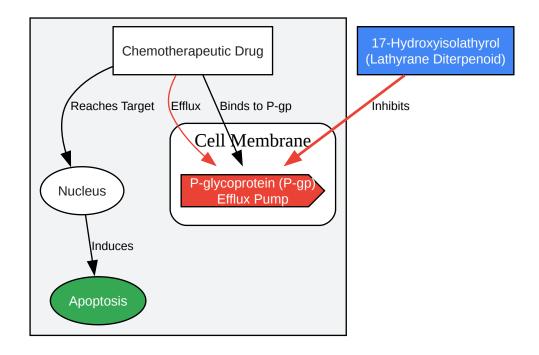
Modulation of Multidrug Resistance

Several lathyrane diterpenes have been identified as inhibitors of P-glycoprotein (P-gp), an ATP-binding cassette (ABC) transporter (ABCB1) that is a key mediator of MDR in cancer. By inhibiting the efflux of chemotherapeutic drugs from cancer cells, these compounds can potentially restore or enhance the efficacy of anticancer treatments.

The proposed mechanism involves the binding of the lathyrane diterpenoid to P-gp, which competitively inhibits the binding and transport of cytotoxic drug substrates.



Extracellular Space



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Caption: Proposed mechanism of MDR modulation by 17-Hydroxyisolathyrol.

Anti-inflammatory Activity

Studies on various lathyrane-type diterpenoids from E. lathyris have also demonstrated antiinflammatory properties. These compounds have been shown to inhibit the production of nitric oxide (NO) in lipopolysaccharide (LPS)-induced macrophages. This suggests a potential role for **17-Hydroxyisolathyrol** in the development of anti-inflammatory agents.

Conclusion and Future Directions

17-Hydroxyisolathyrol, a lathyrane diterpenoid from Euphorbia lathyris, represents a class of natural products with significant therapeutic potential, particularly in overcoming multidrug resistance in cancer. While the general methodologies for its isolation and characterization are well-established for this class of compounds, a publicly accessible, detailed report on the original discovery with complete quantitative data for **17-Hydroxyisolathyrol** is needed to facilitate further research. Future investigations should focus on confirming its bioactivity profile,



elucidating its precise mechanism of action, and exploring its structure-activity relationships to guide the development of novel therapeutic agents.

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